

4-(2-Chloroacetamido)benzoic acid physical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2-Chloroacetamido)benzoic acid

CAS No.: 4596-39-8

Cat. No.: B1267507

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **4-(2-Chloroacetamido)benzoic Acid**

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-(2-Chloroacetamido)benzoic acid** (CAS No: 4596-39-8). Designed for researchers, medicinal chemists, and drug development professionals, this document synthesizes key data with practical, field-proven methodologies for its characterization. We delve into the causality behind experimental choices for determining critical parameters such as melting point and solubility, ensuring a self-validating approach to quality assessment. The role of this compound as a pivotal intermediate in the synthesis of bioactive molecules, including local anesthetics and kinase inhibitors, underscores the importance of a thorough understanding of its physical characteristics.

Introduction and Strategic Importance

4-(2-Chloroacetamido)benzoic acid is a bifunctional organic compound featuring a carboxylic acid group and a chloroacetamide moiety. This structural arrangement makes it a versatile building block in synthetic organic chemistry. The chloroacetyl group serves as a reactive electrophile, readily undergoing nucleophilic substitution, while the carboxylic acid provides a handle for amide or ester formation. Its significance is highlighted by its use as a key intermediate in the synthesis of derivatives of Matijing-Su (MTS) and various series of compounds investigated for local anesthetic and anticancer activities.^{[1][2][3]} A precise characterization of its physical properties is therefore not merely an academic exercise, but a critical first step in ensuring the reproducibility and success of subsequent synthetic transformations and drug discovery efforts.

Core Chemical and Physical Properties

A compound's identity and purity are established through its fundamental physical constants. The data presented below are compiled from verified chemical supplier databases and literature.

Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	4596-39-8	^{[1][4][5]}
Molecular Formula	C ₉ H ₈ ClNO ₃	^{[4][5][6]}
Molecular Weight	213.62 g/mol	^{[1][2][5]}
Linear Formula	ClCH ₂ CONHC ₆ H ₄ CO ₂ H	^[1]
Synonyms	4-[(Chloroacetyl)amino]benzoic acid	^{[7][8]}
InChI Key	FNXAWVZXABMYRM-UHFFFAOYSA-N	^[1]

Physicochemical Data

This table summarizes the key physical properties of **4-(2-Chloroacetamido)benzoic acid**. Predicted values, common in chemical databases for complex molecules, are noted where applicable.

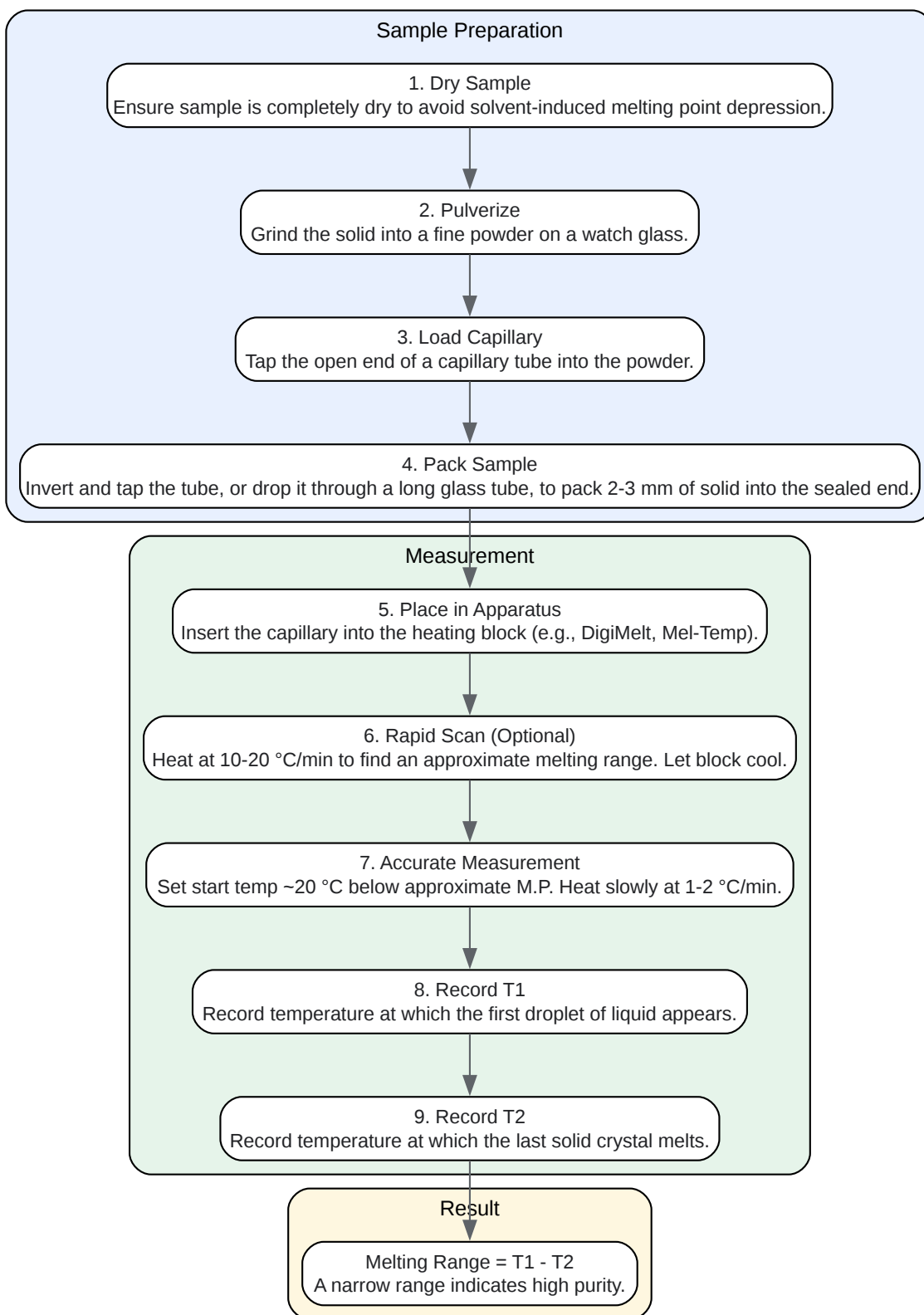
Property	Value	Notes	Source(s)
Appearance	White to Off-White Solid	[7]	
Melting Point	264 °C (decomposes)	The decomposition indicates thermal instability at the melting point.	[1][4][7]
Boiling Point	468.8 ± 30.0 °C	Predicted value.	[2][7][9]
Density	1.458 ± 0.06 g/cm ³	Predicted value.	[2][7][9]
pKa	4.27 ± 0.10	Predicted value; refers to the carboxylic acid proton.	[7]
Solubility	Slightly soluble in Acetic Acid and DMSO.	[7][9]	

Experimental Determination of Physical Properties

The following sections provide detailed, self-validating protocols for determining the most critical physical properties for a compound of this nature. The rationale behind key steps is explained to provide a deeper understanding of the methodology.

Melting Point Determination: A Purity Benchmark

The melting point is one of the most sensitive indicators of a crystalline solid's purity. Impurities disrupt the crystal lattice, typically causing a depression and broadening of the melting range. A sharp melting range (e.g., 0.5-1.0 °C) is indicative of high purity. The capillary method is the most common and reliable technique.[10]



[Click to download full resolution via product page](#)

Caption: Workflow for accurate melting point determination.

- Why pulverize the sample? A fine powder ensures uniform heat transfer throughout the sample, preventing different parts from melting at different times, which would artificially broaden the range.[\[10\]](#)
- Why pack the sample tightly? A densely packed sample prevents sagging and ensures a clear, observable transition from solid to liquid.[\[11\]](#)
- Why is a slow heating rate critical? A slow ramp (1-2 °C/min) ensures that the temperature of the heating block, the thermometer, and the sample are all in thermal equilibrium. Heating too quickly will cause the thermometer reading to lag behind the actual sample temperature, resulting in an erroneously high and broad melting range.[\[12\]](#)
- Self-Validation: The initial rapid scan provides an approximate value, allowing the researcher to perform the subsequent slow, careful measurement in the correct temperature window, saving time while ensuring accuracy.[\[11\]](#) Performing the measurement in duplicate or triplicate establishes reproducibility.

Solubility Profile Assessment

A compound's solubility is dictated by the principle of "like dissolves like".[\[13\]](#) Polar solvents dissolve polar solutes, and nonpolar solvents dissolve nonpolar solutes. For ionizable compounds like **4-(2-Chloroacetamido)benzoic acid**, solubility is also highly dependent on pH. The carboxylic acid group is acidic and will react with bases to form a more soluble salt.

Caption: Decision tree for classifying organic compounds by solubility.

- Water & Ether: Test solubility in water and diethyl ether.[\[14\]](#) **4-(2-Chloroacetamido)benzoic acid** is expected to be largely insoluble in water due to the nonpolar benzene ring and insoluble in ether due to the polar amide and carboxylic acid groups that favor self-association via hydrogen bonding.
- Aqueous Base: Test solubility in 5% NaOH and 5% NaHCO₃ solutions.[\[15\]](#)
 - Causality: The carboxylic acid (pK_a ≈ 4.27) is a strong enough acid to be deprotonated by both the strong base (NaOH) and the weak base (NaHCO₃) to form the highly water-soluble sodium 4-(2-chloroacetamido)benzoate salt. Solubility in NaHCO₃ is a strong confirmation of a carboxylic acid functional group.[\[14\]](#)

- Aqueous Acid: Test solubility in 5% HCl.[15] The compound lacks a basic functional group (like an amine) and will be insoluble.
- Strong Acid: If insoluble in all the above, test in cold, concentrated H₂SO₄. The amide oxygen can be protonated, often leading to dissolution.[14]

Applications in Research and Development

The utility of **4-(2-Chloroacetamido)benzoic acid** is primarily as a synthetic precursor. Its derivatives have shown significant promise in two key therapeutic areas:

- Local Anesthetics: Researchers have synthesized series of ester and amide derivatives based on the core structure of **4-(2-Chloroacetamido)benzoic acid**. [16] The hypothesis is that the chloroacetamido group provides sufficient ionization character to the amide nitrogen, mimicking the role of the alkyl-substituted nitrogen typically found in local anesthetic agents. [16][17]
- Anticancer Agents: The compound serves as a starting material for the synthesis of novel quinoxaline derivatives designed as Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) inhibitors. [3] This pathway is a critical target in oncology for inhibiting angiogenesis. Molecular docking and Density Functional Theory (DFT) studies have been employed to investigate the binding interactions of these derivatives with their target receptors. [3][18]

Safety, Handling, and Storage

Proper handling is essential to ensure laboratory safety. The following information is derived from safety data sheets (SDS).

- Hazard Classification: Irritant. Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [1][19]
- Signal Word: Warning. [1][7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. [1][20] Use in a well-ventilated area or with a dust mask. [1]

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4] For skin contact, wash with soap and water.[20] If inhaled, move to fresh air.[20]
- Storage: Store in a cool, dry, and well-ventilated place.[20] Recommended storage temperature is between 2-8°C.[7][9] Keep container tightly closed.

References

- ChemBK. (n.d.). **4-(2-Chloroacetamido)Benzoic Acid**. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020, August 20). 4.3: Melting Point Determination Procedure. Retrieved from [\[Link\]](#)
- University of Alberta. (n.d.). Melting point determination. Retrieved from [\[Link\]](#)
- Westlab Canada. (2023, May 8). Measuring the Melting Point. Retrieved from [\[Link\]](#)
- University of Missouri–St. Louis. (n.d.). EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. Retrieved from [\[Link\]](#)
- University of Texas at Dallas. (n.d.). Experiment 1 - Melting Points. Retrieved from [\[Link\]](#)
- Taibah University. (2024, September 24). Solubility test for Organic Compounds. Retrieved from [\[Link\]](#)
- YouTube. (2021, April 29). Solubility test/ Organic lab. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Scheme 1: Synthesis of 4-(2-chloroacetamido) benzoic acid derivatives.... Retrieved from [\[Link\]](#)
- SlideShare. (2021, September 19). experiment (1) determination of melting points. Retrieved from [\[Link\]](#)
- University of California, Irvine. (n.d.). Experiment: Solubility of Organic & Inorganic Compounds. Retrieved from [\[Link\]](#)

- ResearchGate. (2016, December). 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents:Design, Synthesis, and Characterization. Retrieved from [[Link](#)]
- University of Toronto. (2023, August 31). Solubility of Organic Compounds. Retrieved from [[Link](#)]
- Semantic Scholar. (2016, December 1). 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents:Design, Synthesis, and Characterization. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). DFT results of **4-(2-chloroacetamido)benzoic acid** derivatives. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-(2-Chloroacetamido)benzoic acid 97 4596-39-8 [sigmaaldrich.com]
- 2. 4-(2-CHLOROACETAMIDO)BENZOIC ACID | 4596-39-8 [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. chembk.com [chembk.com]
- 5. CAS 4596-39-8 | 4-(2-chloroacetamido)benzoic acid - Synblock [synblock.com]
- 6. 1stsci.com [1stsci.com]
- 7. 4-(2-CHLOROACETAMIDO)BENZOIC ACID price,buy 4-(2-CHLOROACETAMIDO)BENZOIC ACID - chemicalbook [chemicalbook.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. 4-(2-CHLOROACETAMIDO)BENZOIC ACID CAS#: 4596-39-8 [m.chemicalbook.com]
- 10. westlab.com [westlab.com]
- 11. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. chem.ws [chem.ws]

- [14. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [15. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. 4-\(2-Chloroacetamido\) Benzoic Acid Derivatives as Local Anesthetic Agents:Design, Synthesis, and Characterization | Semantic Scholar \[semanticscholar.org\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. aksci.com \[aksci.com\]](#)
- [20. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- To cite this document: BenchChem. [4-(2-Chloroacetamido)benzoic acid physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267507/docs#4-2-chloroacetamido-benzoic-acid-physical-properties\]](https://www.benchchem.com/product/b1267507/docs#4-2-chloroacetamido-benzoic-acid-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check